

The Solubility of Diludine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diludine*

Cat. No.: *B389760*

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An in-depth analysis of the solubility of **Diludine** (also known as Diethyl 1,4-dihydro-2,6-dimethyl-3,5-pyridinedicarboxylate) in common organic solvents, providing essential data and protocols for its application in research and drug development.

Diludine, a synthetic antioxidant and a key intermediate in the synthesis of dihydropyridine calcium channel blockers, exhibits a solubility profile that is critical for its handling, formulation, and application in various chemical and pharmaceutical processes.^{[1][2][3][4]} This technical guide offers a detailed overview of **Diludine**'s solubility in a range of common organic solvents, presents a standardized experimental protocol for solubility determination, and provides a logical workflow for solvent selection.

Quantitative Solubility Data

The solubility of **Diludine** has been experimentally determined in numerous organic solvents across a range of temperatures. A comprehensive study utilized the gravimetric method to measure the solid-liquid equilibrium of **Diludine** in 16 different monosolvents.^[1] The results from this key research, supplemented with data from other sources, are summarized in the tables below. The data reveals that **Diludine**'s solubility generally increases with temperature in all tested solvents.^[1]

Table 1: Solubility of **Diludine** in Alcohols

Solvent	Temperature (K)	Mole Fraction (x10 ³)
Methanol	273.15	1.85
	283.15	2.59
	293.15	3.61
	303.15	4.98
	313.15	6.82
	323.15	9.29
Ethanol	273.15	1.32
	283.15	1.89
	293.15	2.69
	303.15	3.79
	313.15	5.31
	323.15	7.42
n-Propanol	273.15	1.05
	283.15	1.52
	293.15	2.19
	303.15	3.14
	313.15	4.48
	323.15	6.38
Isopropanol	273.15	0.88
	283.15	1.29
	293.15	1.88
	303.15	2.73
	313.15	3.94

323.15	5.67	
n-Butanol	273.15	0.89
283.15	1.31	
293.15	1.91	
303.15	2.77	
313.15	4.01	
323.15	5.79	
Isobutanol	273.15	0.75
283.15	1.11	
293.15	1.64	
303.15	2.41	
313.15	3.52	
323.15	5.12	
n-Pentanol	273.15	0.78
283.15	1.16	
293.15	1.71	
303.15	2.51	
313.15	3.67	
323.15	5.35	
n-Octanol	273.15	0.55
283.15	0.83	
293.15	1.25	
303.15	1.87	
313.15	2.79	

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Table 2: Solubility of **Diludine** in Ketones, Esters, and Other Solvents

Solvent	Temperature (K)	Mole Fraction (x10 ³)
Acetone	273.15	3.89
	283.15	5.31
	293.15	7.18
	303.15	9.61
	313.15	12.75
	323.15	16.79
Butanone	273.15	4.45
	283.15	6.02
	293.15	8.07
	303.15	10.70
	313.15	14.07
	323.15	18.37
Cyclohexanone	273.15	7.98
	283.15	10.51
	293.15	13.75
	303.15	17.88
	313.15	23.11
	323.15	29.74
Ethyl Acetate	273.15	2.45
	283.15	3.41
	293.15	4.71
	303.15	6.47
	313.15	8.84

323.15	11.99	
Butyl Acetate	273.15	2.15
283.15	3.02	
293.15	4.22	
303.15	5.86	
313.15	8.09	
323.15	11.08	
Toluene	273.15	1.21
283.15	1.73	
293.15	2.46	
303.15	3.48	
313.15	4.88	
323.15	6.81	
Acetonitrile	273.15	1.55
283.15	2.15	
293.15	2.96	
303.15	4.06	
313.15	5.55	
323.15	7.56	
DMSO	Room Temp.	28 mg/mL (approx. 110.54 mM)[5]

Experimental Protocol: Gravimetric Method for Solubility Determination

The following is a detailed methodology for determining the solubility of **Diludine** in an organic solvent using the static gravimetric method, a widely accepted and reliable technique.[1][6]

1. Materials and Apparatus:

- High-purity **Diludine**
- Analytical grade organic solvents
- Jacketed glass vessel with magnetic stirrer
- Thermostatic water bath with temperature control (± 0.1 K)
- Analytical balance (± 0.1 mg)
- Syringe with a filter ($0.45\ \mu\text{m}$)
- Drying oven

2. Procedure:

- **Sample Preparation:** Add an excess amount of solid **Diludine** to a known mass of the chosen solvent in the jacketed glass vessel.
- **Equilibration:** Seal the vessel and place it in the thermostatic water bath set to the desired temperature. Stir the mixture continuously for at least 24 hours to ensure solid-liquid equilibrium is reached. The continued presence of undissolved solid indicates a saturated solution.
- **Sampling:** Stop the stirring and allow the undissolved solid to settle for at least 2 hours.
- **Filtration:** Carefully withdraw a sample of the clear supernatant using a pre-weighed syringe fitted with a filter. The syringe should be pre-heated to the experimental temperature to prevent precipitation.
- **Gravimetric Analysis:** Immediately weigh the syringe containing the saturated solution.

- Drying: Transfer the filtered solution to a pre-weighed container and dry it in an oven at a suitable temperature (e.g., 323 K) until a constant weight is achieved.
- Calculation: The mole fraction solubility (x_1) of **Diludine** is calculated using the following equation:

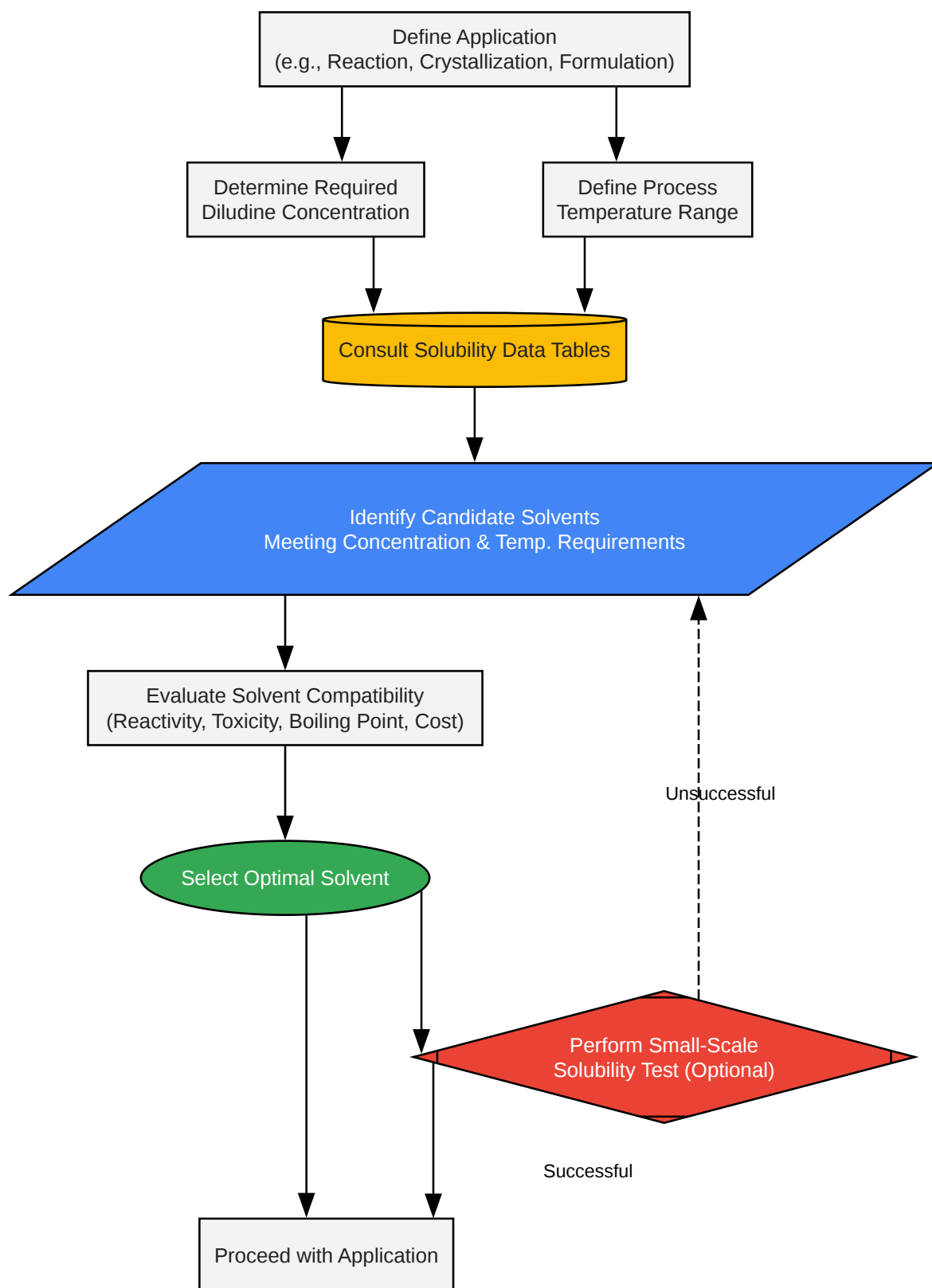
$$x_1 = (m_{\text{solute}} / M_{\text{solute}}) / [(m_{\text{solute}} / M_{\text{solute}}) + (m_{\text{solvent}} / M_{\text{solvent}})]$$

where:

- m_{solute} is the mass of the dried **Diludine**.
- M_{solute} is the molar mass of **Diludine** (253.29 g/mol).[\[3\]](#)[\[7\]](#)
- m_{solvent} is the mass of the solvent in the sample.
- M_{solvent} is the molar mass of the solvent.

Visualization of Solvent Selection Workflow

The selection of an appropriate solvent for **Diludine** is a critical step in many experimental and industrial processes. The following diagram illustrates a logical workflow for this selection process, taking into account the desired concentration, process temperature, and solvent compatibility.



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A logical workflow for selecting a suitable solvent for **Diludine**.

This comprehensive guide provides researchers, scientists, and drug development professionals with the necessary data and protocols to effectively work with **Diludine**. The provided quantitative solubility data, detailed experimental methodology, and logical workflow for solvent selection will facilitate more efficient and informed decision-making in the laboratory and beyond.

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